

Physical properties of 3,4-Dimethylpentanal (boiling point, density)

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Compound of Interest

Compound Name: 3,4-Dimethylpentanal

Cat. No.: B100440

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Physical Properties of 3,4-Dimethylpentanal: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This document provides a concise summary of the key physical properties of **3,4-Dimethylpentanal** (CAS No. 19353-21-0), a branched-chain aldehyde. The data presented herein is critical for professionals engaged in chemical synthesis, formulation development, and materials science, where precise physical characteristics are essential for experimental design and process optimization.

Core Physical Properties

The boiling point and density are fundamental physical constants that dictate the behavior of a substance under various conditions. For **3,4-Dimethylpentanal**, these properties are well-defined.

Physical Property	Value	Conditions
Boiling Point	134.5°C	At 760 mmHg
Density	0.803 g/cm ³	Not Specified

Table 1: Key Physical Properties of **3,4-Dimethylpentanal**.^[1]

Experimental Considerations

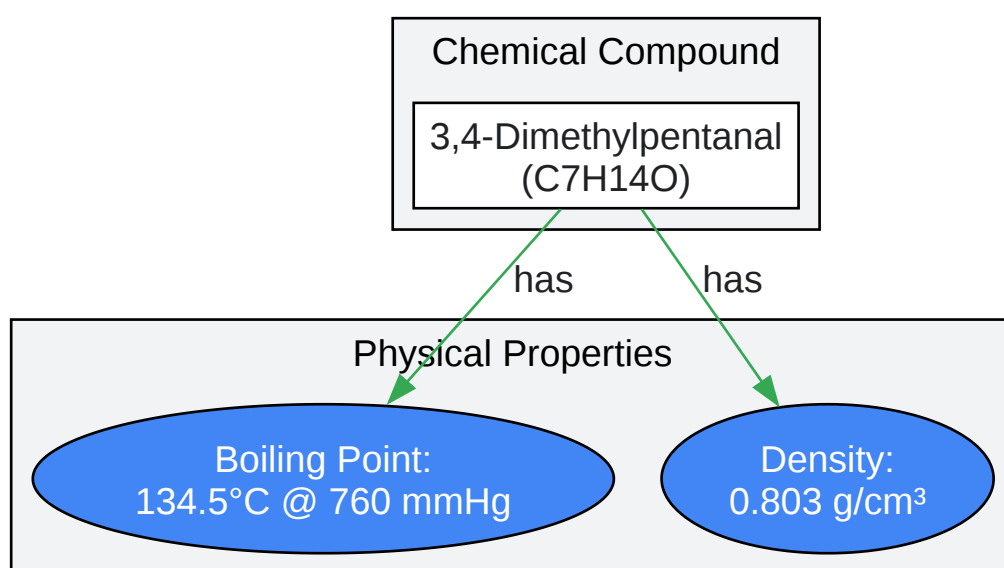
The determination of boiling point and density for a chemical compound like **3,4-Dimethylpentanal** typically involves standardized experimental protocols.

Boiling Point Determination: The boiling point of 134.5°C at standard atmospheric pressure (760 mmHg) is likely determined through distillation.^[1] This method involves heating the liquid in a distillation apparatus equipped with a thermometer to measure the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure, resulting in vigorous boiling. Accurate pressure measurement is crucial as boiling point is pressure-dependent.

Density Measurement: The density value of 0.803 g/cm³ is typically determined using a pycnometer or a digital density meter.^[1] These instruments allow for a precise measurement of the mass of a known volume of the substance at a specific temperature. While the temperature for this reported density is not specified, such measurements are commonly performed at a standard temperature, such as 20°C or 25°C.

Logical Relationship of Properties

The following diagram illustrates the direct association between the chemical entity, **3,4-Dimethylpentanal**, and its experimentally determined physical properties.



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Figure 1: Relationship between **3,4-Dimethylpentanal** and its physical properties.

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References

- 1. 3,4-Dimethylpentanal | lookchem [lookchem.com]
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